

SMU-B proper disposal procedures

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Compound of Interest

Compound Name: SMU-B

Cat. No.: B610893

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Proper disposal of laboratory waste is paramount to ensuring the safety of personnel and the environment. This guide provides detailed procedures for the management and disposal of hazardous chemical waste, referred to herein as "**SMU-B**," in alignment with Southern Methodist University's (SMU) Environmental Health and Safety (EHS) guidelines. Researchers, scientists, and drug development professionals are required to adhere to these protocols to maintain a safe and compliant laboratory environment.

Hazardous Waste Determination

Prior to disposal, generators must determine if the waste they are generating meets the definition of a hazardous waste.^[1] If the substance exhibits any of the characteristics listed in the table below, it must be managed as hazardous waste.

Characteristic	Definition
Ignitability	Liquids with a flash point below 60°C (140°F), solids that can cause fire through friction or spontaneous chemical changes, flammable compressed gases, and oxidizers.[1]
Corrosivity	Aqueous solutions with a pH less than or equal to 2 or greater than or equal to 12.5, or liquids that corrode steel at a rate greater than 6.35mm per year.[1]
Reactivity	Substances that are unstable, react violently with water, can form explosive mixtures with water, or generate toxic gases when mixed with water.[1]
Toxicity	Wastes that are harmful or fatal when ingested or absorbed, or that leach toxic materials. This is determined by the EPA's Toxicity Characteristic list (40 CFR 261.24).[1]

Step-by-Step Disposal Procedures for SMU-B (Hazardous Chemical Waste)

1. Waste Accumulation and Storage:

- **Container Selection:** Use containers that are in good condition, leak-proof, and compatible with the waste being stored. EHS provides 5-gallon carboys and 30-gallon drums at no cost. It is encouraged to reuse chemical containers for waste collection if the original contents are compatible with the waste.[1]
- **Labeling:** All hazardous waste containers must be clearly labeled with the words "Hazardous Waste" and the specific contents must be indicated.[1] The accumulation start date, which is the date the first drop of waste is added to the container, must also be on the label.
- **Container Management:** Containers must remain closed at all times except when adding waste.[2] Ensure there is adequate headspace in the container to allow for expansion of the

contents.[\[1\]](#)

2. Waste Drop-Off:

- Location: Hazardous waste must be dropped off at Dedman Life Sciences Building (DLSB), room 124 (located inside DLSB 126).[\[1\]](#)
- Schedule: Waste drop-off is typically scheduled twice a month on Mondays from 1:00 PM to 3:00 PM. Additional drop-off times may be requested by contacting the appropriate personnel.[\[1\]](#)
- Transportation: When transporting hazardous waste to the drop-off location, use a plastic cart with side walls. A cart is available in the waste drop-off area for borrowing if needed.[\[1\]](#)

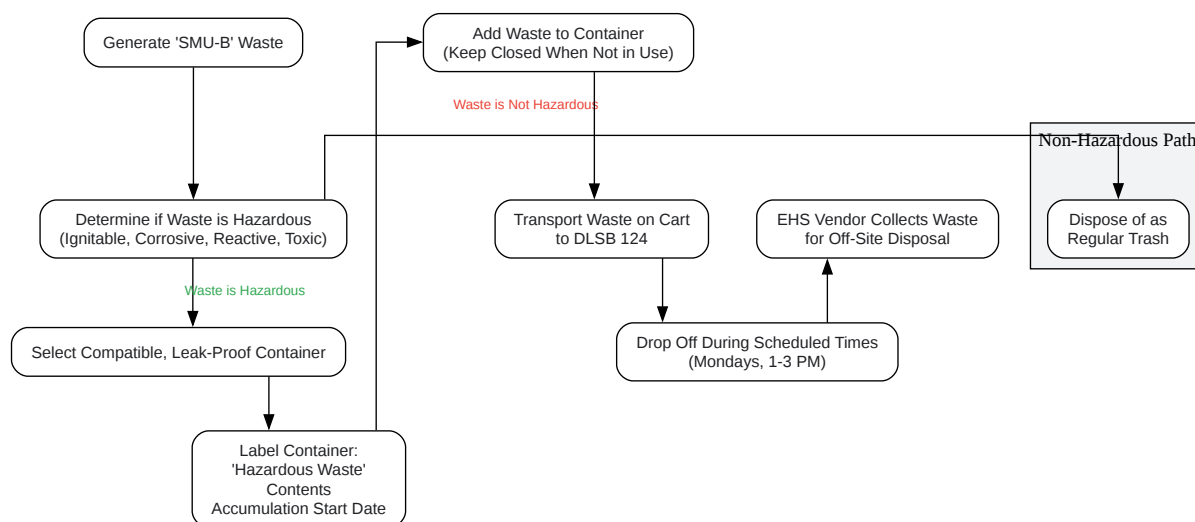
3. Empty Container Disposal:

- Once a container is empty, the label should be defaced, and the container marked as "EMPTY."[\[1\]](#)
- The cap should be disposed of in the regular trash.[\[1\]](#)
- The empty container can then be disposed of in the regular trash.[\[1\]](#)
- Exception: Containers that held acutely hazardous substances must be picked up as part of the hazardous waste program and should not be disposed of in the regular trash.[\[1\]](#)

Experimental Protocol Waste

Waste generated from experimental protocols involving "**SMU-B**" must be evaluated against the hazardous waste characteristics. All waste streams, including solutions, reaction mixtures, and contaminated lab supplies (e.g., pipette tips, gloves), must be considered. If any component of the waste meets the criteria for hazardous waste, it must be disposed of following the procedures outlined above. Segregate incompatible waste streams to prevent dangerous reactions.

SMU-B Hazardous Waste Disposal Workflow



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Caption: Workflow for the proper disposal of hazardous waste at SMU.

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References

- 1. Hazardous Waste | SMU Risk Management [smu.edu]
- 2. youtube.com [youtube.com]

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